

Essential Safety and Logistics for Handling Saccharin-13C6

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Compound of Interest

Compound Name: Saccharin-13C6

Cat. No.: B564788

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential information for the safe handling and disposal of **Saccharin-13C6**, a stable isotope-labeled compound. The safety protocols for **Saccharin-13C6** are analogous to its unlabeled counterpart, as the Carbon-13 isotope is non-radioactive and does not alter the chemical properties of the molecule.^[1]

Hazard Identification and Safety Precautions

Saccharin and its salts are not classified as hazardous substances.^{[2][3]} However, as with any chemical, prudent laboratory practices should be followed to minimize exposure. The primary concerns are mechanical irritation from dust particles.

Potential Hazards:

- Eye Contact: May cause irritation.^{[3][4]}
- Skin Contact: Low hazard, but may cause irritation with prolonged contact.
- Inhalation: Inhalation of dust may cause respiratory tract irritation.
- Ingestion: The toxicological properties have not been fully investigated, but it is considered to have low acute toxicity.

Personal Protective Equipment (PPE)

The following PPE is recommended to ensure the safe handling of **Saccharin-13C6**.

PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side shields or goggles	Should comply with EN 166 or OSHA 29 CFR 1910.133 standards.
Hand Protection	Nitrile rubber gloves	Inspect gloves prior to use.
Skin and Body Protection	Laboratory coat	Standard lab coat to prevent skin contact.
Respiratory Protection	Dust mask/particulate respirator	Recommended when handling large quantities or if dust generation is likely.

Operational Plan for Safe Handling

A systematic approach to handling **Saccharin-13C6** from receipt to use will minimize the risk of exposure and contamination.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a cool, dry, and well-ventilated area in a tightly closed container.

2. Weighing and Aliquoting:

- Handle in a well-ventilated area. For procedures that may generate dust, use a chemical fume hood or a balance enclosure.
- Avoid the formation of dust during handling.

3. Experimental Use:

- When preparing solutions, add the solid to the solvent to minimize dust becoming airborne.

- Wash hands thoroughly after handling.

First Aid Measures

In case of accidental exposure, follow these first aid procedures.

Exposure Route	First Aid Instructions
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
Skin Contact	Wash off with soap and plenty of water.
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration.
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person.

Disposal Plan

Saccharin and its salts have been removed from the EPA's list of hazardous wastes. Therefore, **Saccharin-13C6** can be disposed of as a non-hazardous chemical waste.

Disposal Steps:

- Waste Characterization: Confirm that the waste does not contain any other hazardous materials.
- Containerization: Collect solid waste in a labeled, sealed container.
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations for non-hazardous chemical waste. This may involve disposal in the regular laboratory trash if permitted by institutional guidelines.

Quantitative Data Summary

The following tables summarize key quantitative data for Saccharin, which is applicable to **Saccharin-13C6**.

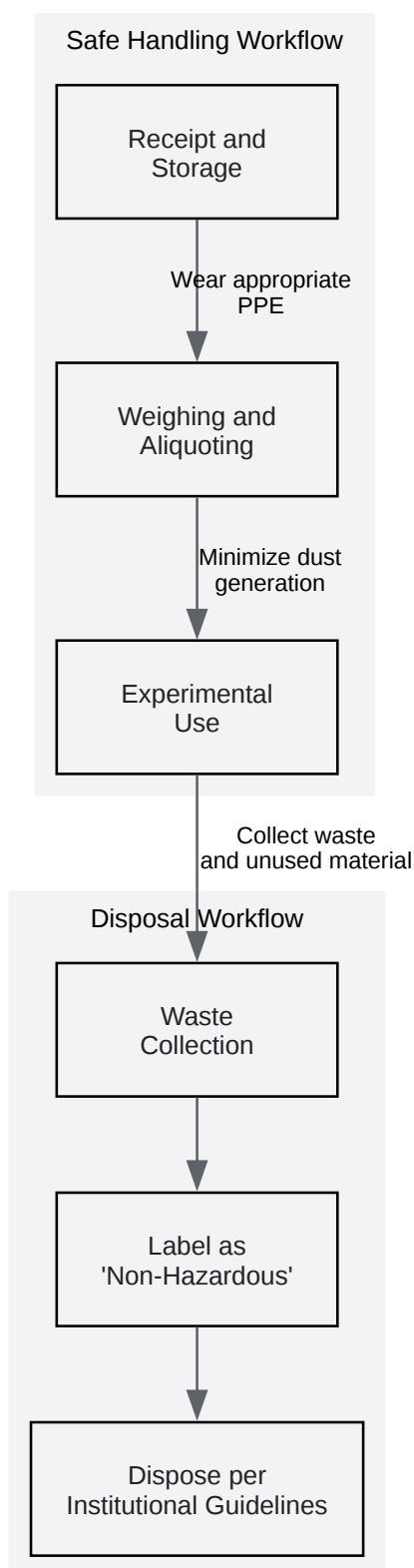
Physical and Chemical Properties

Property	Value
Appearance	White crystalline solid
Molar Mass	183.18 g/mol
Melting Point	228.8 to 229.7 °C (443.8 to 445.5 °F; 501.9 to 502.8 K)
Solubility in Water	1 g per 290 mL

Toxicological Data (for Sodium Saccharin)

Test	Species	Route	Value
LD50	Rat	Oral	14,200 mg/kg
LD50	Mouse	Oral	17,500 mg/kg

Workflow for Safe Handling and Disposal of Saccharin-13C6



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